

Physical Properties of 3-Methylbenzoyl Fluoride: A Technical Examination

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Compound of Interest

Compound Name: 3-methylbenzoyl Fluoride

Cat. No.: B15395457

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide addresses the physical properties of **3-methylbenzoyl fluoride**. An extensive search of scientific literature and chemical databases indicates a significant lack of available experimental data for this specific compound. To provide valuable context for researchers, this document instead presents a comprehensive overview of the physical properties of structurally similar compounds: 4-fluoro-3-methylbenzoyl chloride, 3-methylbenzoyl chloride, and benzoyl fluoride. Furthermore, generalized experimental protocols for determining key physical properties are detailed, and a visual representation of the structural relationships between these molecules is provided.

Data Unavailability for 3-Methylbenzoyl Fluoride

Despite a thorough review of publicly accessible chemical databases and scientific literature, no specific experimental data for the physical properties (e.g., melting point, boiling point, density, solubility) of **3-methylbenzoyl fluoride** could be located. This suggests that the compound may be novel, not widely synthesized, or that its characteristics have not been published in the sources reviewed.

Physical Properties of Structurally Related Compounds

To offer a useful point of reference, the known physical properties of three structurally related acyl halides are summarized below. These compounds share a benzoyl halide core with a methyl or fluoro substituent, providing a basis for informed estimation of the potential properties of **3-methylbenzoyl fluoride**.

Property	4-Fluoro-3-methylbenzoyl chloride	3-Methylbenzoyl chloride	Benzoyl fluoride
Molecular Formula	C ₈ H ₆ ClFO	C ₈ H ₇ ClO	C ₇ H ₅ FO
Molecular Weight	172.58 g/mol	154.59 g/mol	124.11 g/mol
Boiling Point	129-133 °C at 17 mmHg	86 °C at 5 mmHg	159-161 °C
Density	1.215 g/mL at 25 °C	1.173 g/mL at 25 °C	1.14 g/mL at 25 °C
Refractive Index	n _{20/D} 1.5320	1.5475-1.5495	n _{20/D} 1.496
Melting Point	Not available	Not available	-28 °C

Experimental Protocols for Physical Property Determination

The following sections outline generalized, standard laboratory procedures for determining the key physical properties of organic compounds.

Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for its determination on a microscale is the Thiele tube method.^{[1][2]}

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil (e.g., mineral oil), and a heat source.
- Procedure:

- A small amount of the liquid sample is placed into the small test tube.
- The capillary tube is placed inside the test tube with its open end submerged in the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing heating oil.
- The side arm of the Thiele tube is gently heated, allowing convection currents to ensure uniform temperature distribution.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- Heating is continued until a steady stream of bubbles emerges from the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid begins to be drawn back into the capillary tube.^{[1][2]}

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions to a liquid. It is a crucial indicator of purity.^{[3][4][5][6]}

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer, and a finely powdered solid sample.
- Procedure:
 - A small amount of the dry, finely powdered sample is packed into the sealed end of a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus or attached to a thermometer in a Thiele tube.

- The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the expected melting point is approached.^[4]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last crystal melts is recorded as the end of the melting range.
- For a pure compound, this range is typically narrow (0.5-2 °C).^[3]

Density Determination of a Liquid

Density is the mass per unit volume of a substance. For a liquid, it can be determined by accurately measuring the mass of a known volume.^{[7][8][9][10]}

- Apparatus: A volumetric flask or pycnometer, an analytical balance, and a temperature-controlled water bath.
- Procedure:
 - The mass of a clean, dry volumetric flask is accurately measured.
 - The flask is filled to the calibration mark with the liquid sample, ensuring no air bubbles are present.
 - The filled flask is placed in a temperature-controlled water bath to reach thermal equilibrium.
 - The volume is adjusted precisely to the calibration mark.
 - The exterior of the flask is carefully dried, and its mass is measured again.
 - The density is calculated by dividing the mass of the liquid (mass of filled flask minus mass of empty flask) by the known volume of the flask.

Refractive Index Measurement

The refractive index of a liquid is the ratio of the speed of light in a vacuum to its speed in the liquid. It is a characteristic property that is sensitive to temperature and the wavelength of light used.^{[11][12][13]}

- Apparatus: An Abbe refractometer, a light source (typically a sodium lamp, D-line at 589 nm), and a constant temperature circulating bath.
- Procedure:
 - The prisms of the refractometer are cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry.
 - A few drops of the liquid sample are placed on the surface of the measuring prism.
 - The prisms are closed and locked.
 - The light source is positioned, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
 - The dispersion compensator is adjusted to eliminate any color fringes from the dividing line.
 - The refractometer is adjusted so that the dividing line is centered on the crosshairs of the eyepiece.
 - The refractive index is read from the instrument's scale. The temperature should also be recorded.

Visualization of Structural Relationships

To visually contextualize the provided data, the following diagram illustrates the molecular structures of the requested compound, **3-methylbenzoyl fluoride**, and the related compounds for which physical properties are available.

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